

# 3-Buten-1-ol physical properties boiling point melting point

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## Compound of Interest

Compound Name: 3-Buten-1-ol

Cat. No.: B139374

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## Technical Guide on the Physical Properties of 3-Buten-1-ol

This technical guide provides an in-depth overview of the core physical properties of **3-buten-1-ol**, with a specific focus on its boiling and melting points. It is intended for researchers, scientists, and professionals in drug development who may use this compound as a reagent or building block in organic synthesis. This document includes tabulated physical data, detailed experimental protocols for property determination, and a visualization of the factors influencing these properties.

## Physical and Chemical Properties of 3-Buten-1-ol

**3-Buten-1-ol** (CAS No: 627-27-0), also known as allylcarbinol, is a primary alcohol with the chemical formula  $C_4H_8O$ .<sup>[1][2]</sup> Its structure contains both a hydroxyl functional group and a terminal alkene, making it a versatile reagent in chemical synthesis.<sup>[3]</sup> The presence of the hydroxyl group allows for hydrogen bonding, which significantly influences its physical properties.

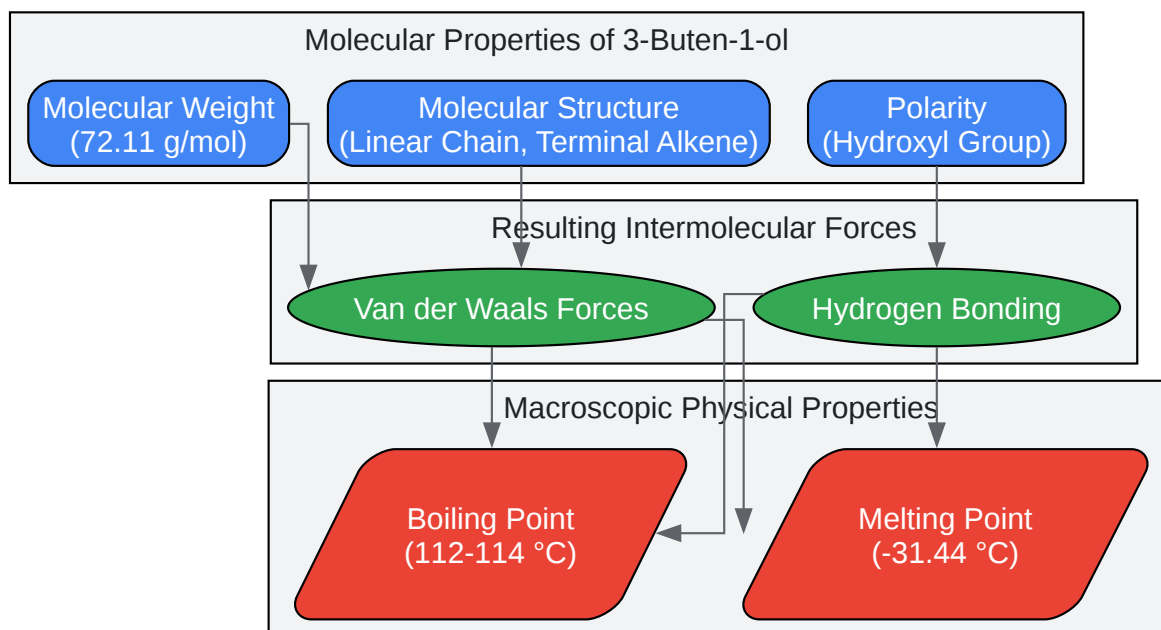
### Data Presentation: Summary of Physical Properties

The quantitative physical properties of **3-buten-1-ol** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Source(s)
Boiling Point	112-114 °C (at 760 mmHg)	[2][3][4]
113.5 °C	[5]	
Melting Point	-31.44 °C (estimate)	[1][6]
Density	0.838 g/mL (at 25 °C)	[3]
Molar Mass	72.11 g/mol	[1]
Refractive Index	1.4200 to 1.4220 (at 20 °C)	[2][5]
Flash Point	32 - 33 °C	[1][4][5]

## Visualization of Factors Influencing Physical Properties

The boiling and melting points of a substance are dictated by its molecular structure and the resulting intermolecular forces. For **3-buten-1-ol**, key factors include its moderate molecular weight, the polarity endowed by the hydroxyl group, and its overall linear structure. The following diagram illustrates the logical relationship between these molecular characteristics and its macroscopic physical properties.



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Caption: Logical flow from molecular properties to physical constants.

## Experimental Protocols

Accurate determination of physical properties is critical for compound characterization and process design. The following sections detail standard laboratory protocols for measuring the boiling and melting points.

This microscale method is efficient for determining the boiling point of a liquid sample with high accuracy using minimal material.<sup>[7]</sup>

**Principle:** The boiling point is the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure. In this method, a small amount of liquid is heated, and its vapor displaces the air in an inverted capillary tube. Upon cooling, the point at which the liquid is drawn back into the capillary corresponds to the boiling point.<sup>[7]</sup>

**Apparatus:**

- Thiele tube
- High-boiling point mineral oil
- Thermometer (-10 to 200 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or micro-burner

Procedure:

- Sample Preparation: Add approximately 0.5 mL of **3-buten-1-ol** to the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid.
- Apparatus Assembly: Attach the test tube to the thermometer using a small rubber band. Ensure the bottom of the test tube is aligned with the thermometer bulb.
- Thiele Tube Setup: Insert the thermometer assembly into the Thiele tube, ensuring the sample is positioned below the side-arm junction to facilitate uniform heating by convection of the mineral oil.[7]
- Heating: Gently heat the side arm of the Thiele tube with a burner.[7] As the temperature rises, air trapped in the capillary will bubble out.
- Observation: Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tip. This indicates that the air has been replaced by the sample's vapor.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease. The moment the liquid is drawn into the capillary tube, record the temperature on the thermometer. This temperature is the boiling point of **3-buten-1-ol**. [7]

Due to the very low melting point of **3-buten-1-ol** (-31.44 °C), a standard melting point apparatus is insufficient. A specialized apparatus with a cryogenic cooling capability is required.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure substance, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus with a cooling stage or cryostat (e.g., a cold-finger setup with liquid nitrogen or a programmable cooling bath).
- Capillary tubes (sealed at one end).
- Low-temperature thermometer or calibrated thermocouple.

Procedure:

- Sample Freezing: Cool a small sample of **3-buten-1-ol** until it solidifies completely. This can be done in a separate cooling bath (e.g., dry ice/acetone).
- Sample Loading: Quickly introduce the frozen, powdered sample into a capillary tube to a height of 1-2 mm and pack it tightly.
- Apparatus Setup: Place the capillary tube into the sample holder of the cold-stage melting point apparatus. Ensure the stage has been pre-cooled to a temperature at least 10-15 °C below the expected melting point.
- Heating: Set the apparatus to heat at a slow, controlled rate (e.g., 1-2 °C per minute) once the temperature is near the expected melting point.
- Observation and Measurement: Observe the sample through the magnified viewing port. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal of solid disappears (the end of the melting range). For a pure compound, this range should be narrow.

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